

2-Chloro-1-methoxy-3-nitrobenzene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Chloro-1-methoxy-3-nitrobenzene

Cat. No.: B183053

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Technical Guide: 2-Chloro-1-methoxy-3-nitrobenzene

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. The toxicological properties of **2-Chloro-1-methoxy-3-nitrobenzene** have not been fully investigated. All handling and experimental procedures should be conducted with extreme caution in a controlled laboratory setting, adhering to all institutional and governmental safety protocols. Information from structurally similar compounds is included for guidance and should be interpreted with caution.

Chemical Identification and Physical Properties

2-Chloro-1-methoxy-3-nitrobenzene is a substituted aromatic compound used in organic synthesis as a building block for more complex molecules.[\[1\]](#)

Property	Value	Source
CAS Number	3970-39-6	[1] [2] [3]
Molecular Formula	C ₇ H ₆ CINO ₃	[1]
Molecular Weight	187.58 g/mol	[1]
Appearance	Yellow Powder/Solid	[1]
Boiling Point	93-95 °C	
Purity	≥97%	
Solubility	Sparingly soluble in water.	[1]
Storage Temperature	Room Temperature	[1]

Hazard Identification and Safety Information

Based on available data, **2-Chloro-1-methoxy-3-nitrobenzene** is classified as a hazardous substance. The primary hazards are associated with acute toxicity, and skin and eye irritation.

Hazard Statement	Code	Description
Harmful if swallowed, in contact with skin or if inhaled	H302+H312+H332	Indicates that acute exposure through oral, dermal, or inhalation routes can cause adverse health effects.
Causes skin irritation	H315	Direct contact with the skin may lead to irritation.
Causes serious eye irritation	H319	Direct contact with the eyes can cause significant irritation.
May cause respiratory irritation	H335	Inhalation of dust or vapors may irritate the respiratory tract.

Precautionary Statement	Code	Description
Wear protective gloves/protective clothing/eye protection/face protection.	P280	Mandatory use of personal protective equipment to prevent skin and eye contact.
IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	P301+P312	Immediate medical attention is required if the substance is ingested.

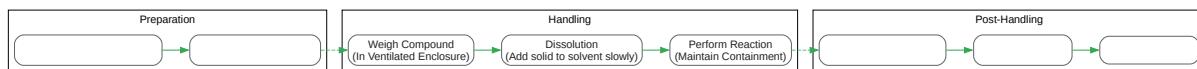
Toxicological Information

Specific toxicological studies on **2-Chloro-1-methoxy-3-nitrobenzene** are limited. However, studies on related chloronitrobenzenes indicate potential for significant toxicity. For instance, inhalation studies on 2-chloronitrobenzene and 4-chloronitrobenzene in rats and mice showed the development of methemoglobinemia, leading to anemia.^[4] Lesions in the spleen, liver, and kidney were also observed in exposed rats.^[4] While the methoxy group may alter the metabolic profile and toxicity of the target compound, a cautious approach assuming similar target organ toxicity is warranted.

Experimental Protocols

General Handling and Personal Protective Equipment (PPE) Workflow

Due to the hazardous nature of this compound, a strict handling protocol must be followed. The following workflow outlines the essential steps for safe handling.



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Caption: Workflow for Safe Handling of **2-Chloro-1-methoxy-3-nitrobenzene**.

Synthesis of a Structurally Related Compound: 1-Chloro-3-methoxy-2-nitrobenzene

No specific, detailed protocol for the synthesis of **2-Chloro-1-methoxy-3-nitrobenzene** was found. However, a protocol for the synthesis of the isomer, 1-Chloro-3-methoxy-2-nitrobenzene, is available and provides a relevant experimental framework.[\[5\]](#) This procedure involves a Sandmeyer-type reaction starting from a substituted aniline.

Materials:

- 3-methoxy-2-nitro-phenylamine (starting material)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl, 37% and 6 N)
- Copper(II) chloride (CuCl_2)
- Water (H_2O)
- Ethyl acetate (AcOEt)
- Brine (saturated NaCl solution)
- Magnesium sulfate (MgSO_4)
- Ice

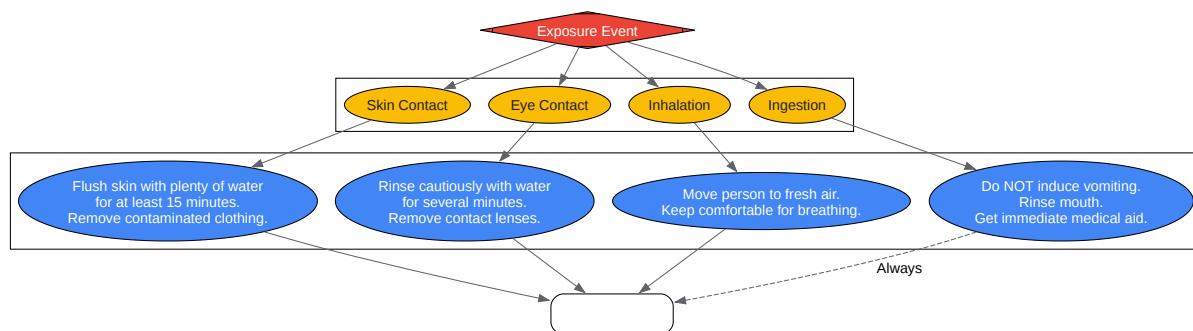
Procedure:

- A solution of sodium nitrite (e.g., 180 mg, 2.60 mmol) in water (0.5 mL) is added dropwise to a solution of 3-methoxy-2-nitro-phenylamine (e.g., 400 mg, 2.38 mmol) in 37% HCl (3.9 mL) at 0°C over a one-hour period. This forms the diazonium salt.[\[5\]](#)
- The reaction mixture is then added to a cold (0°C) solution of CuCl_2 (e.g., 640 mg, 4.76 mmol) in 6 N HCl (3.5 mL).[\[5\]](#)
- The resulting green solution is stirred at room temperature for 2 days.[\[5\]](#)

- The reaction mixture is poured onto ice and carefully neutralized with a saturated solution of NaHCO₃.^[5]
- The aqueous phase is extracted with ethyl acetate.^[5]
- The combined organic phase is washed with brine, dried over MgSO₄, filtered, and evaporated to yield the product as a brown oil.^[5]

First Aid and Emergency Procedures

Immediate action is critical in case of exposure. The following diagram outlines the necessary first aid steps.



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Caption: First Aid Procedures for Exposure to **2-Chloro-1-methoxy-3-nitrobenzene**.

Spill, Storage, and Disposal

Proper containment, storage, and disposal are crucial to mitigate the risks associated with this compound.

Spill Response

- Evacuate: Immediately clear the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, wear full PPE and absorb with an inert material (e.g., vermiculite, sand).
- Collect: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly.

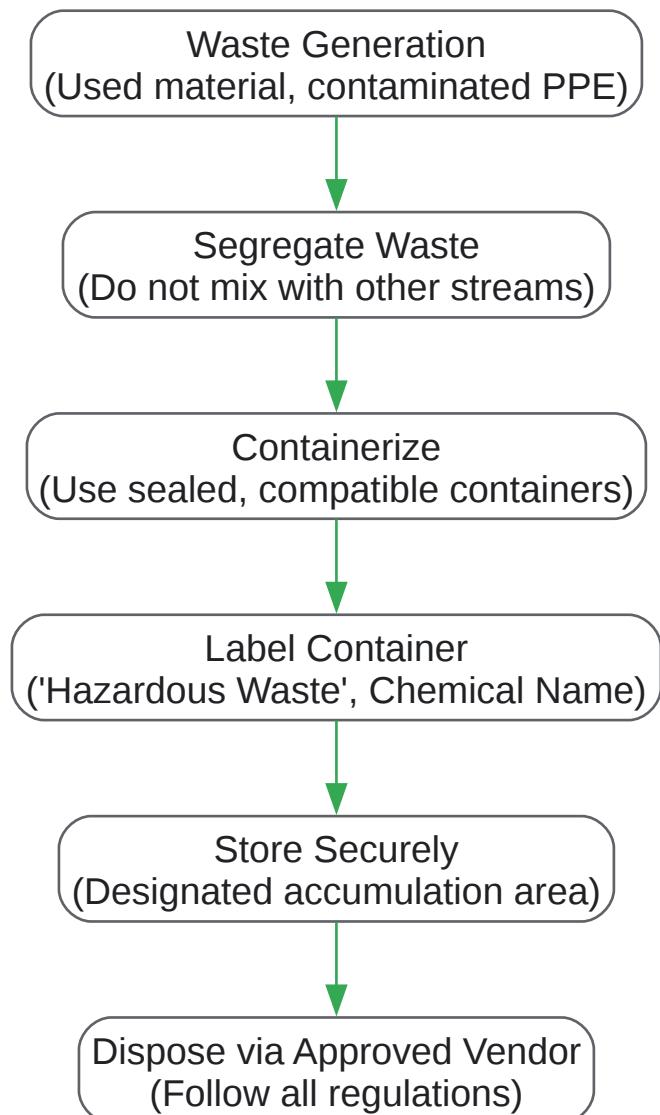
Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.

Disposal

- Dispose of waste material at an approved hazardous waste disposal facility.[\[6\]](#)
- Do not mix with other waste streams.[\[6\]](#)
- All local, state, and federal regulations regarding hazardous waste disposal must be followed.[\[6\]](#)

The logical flow for waste management is outlined below.



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Caption: Hazardous Waste Management Workflow.

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